

# Uvarovite: A Technical Guide to its Mineralogical Properties and Global Occurrences

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## Compound of Interest

Compound Name: *uvarovite*

Cat. No.: *B1174922*

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## Introduction

**Uvarovite**, a calcium chromium silicate with the chemical formula  $\text{Ca}_3\text{Cr}_2(\text{SiO}_4)_3$ , is a rare member of the garnet group of minerals.<sup>[1][2][3]</sup> First discovered in 1832 by Germain Henri Hess and named after Count Sergei Uvarov, a Russian statesman and mineral collector, **uvarovite** is distinguished by its consistently vibrant emerald-green color, a characteristic attributed to its intrinsic chromium content.<sup>[1][2][4][5]</sup> This sets it apart from other green garnets where color is often due to trace impurities.<sup>[5][6]</sup> Typically found as small, well-formed dodecahedral or trapezohedral crystals, often as a druzy crust on a matrix, **uvarovite** is a subject of interest for its unique crystal chemistry and geological formation environments.<sup>[2][6]</sup> This guide provides an in-depth overview of its mineralogical data, global localities, and the experimental protocols used for its characterization.

## Mineralogical Data

The key physical and optical properties of **uvarovite** are summarized in the tables below, providing a quantitative overview for comparative analysis.

## Physical Properties

Property	Value
Chemical Formula	$\text{Ca}_3\text{Cr}_2(\text{SiO}_4)_3$ <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Crystal System	Isometric <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a>
Mohs Hardness	6.5 - 7.5 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Specific Gravity	3.77 - 3.81 <a href="#">[1]</a> <a href="#">[7]</a>
Cleavage	None <a href="#">[2]</a> <a href="#">[4]</a>
Fracture	Conchoidal or uneven <a href="#">[2]</a> <a href="#">[4]</a>
Luster	Vitreous (glass-like) <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Streak	White <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Transparency	Transparent to translucent <a href="#">[1]</a> <a href="#">[4]</a>

## Optical Properties

Property	Value
Color	Emerald-green to dark green <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a>
Refractive Index	1.79 - 1.87 <a href="#">[2]</a> <a href="#">[4]</a>
Birefringence	Isotropic, but may show weak anisotropy due to strain <a href="#">[7]</a>
Pleochroism	None

## Global Localities

**Uvarovite** is a relatively rare garnet, with notable occurrences in specific geological settings, primarily in association with chromium-rich rocks like serpentinite and chromite deposits.[\[1\]](#)[\[2\]](#) Significant localities are listed in the table below.

Continent	Country/Region	Notable Localities
Europe	Finland	Outokumpu region (historically a major source of high-quality crystals)[1][4][6]
	Russia	Saranovskii Mine, Ural Mountains (type locality)[2][6][7]
	Italy	Val Malenco[1][6]
	Spain	Pico do Posets, Pyrenees[8]
	Turkey	Kop Krom mine, Erzerum[6][8]
North America	USA	California, Arizona, New Mexico, Pennsylvania, Oregon[1][2][4][8]
Canada	Quebec[8]	
Africa	South Africa	Bushveld Igneous Complex[1]
Asia	Japan, Taiwan	[1]
Australia	New South Wales	[1]

## Experimental Protocols

The characterization of **uvarovite** relies on a suite of standardized mineralogical techniques. The methodologies for determining its key properties are detailed below.

### Hardness Determination (Mohs Scale)

The Mohs hardness test is a qualitative, non-destructive method to determine the relative hardness of a mineral.

Methodology:

- **Specimen Selection:** A clean, unaltered surface of the **uvarovite** specimen is chosen for testing.

- **Scratch Test:** A set of standard minerals of known hardness (the Mohs scale) or common objects with a known hardness are used. The test is performed by attempting to scratch the surface of the **uvarovite** with a substance of known hardness, and vice versa.
  - A fingernail (Hardness ~2.5)
  - A copper penny (Hardness ~3.5)
  - A steel knife blade or glass plate (Hardness ~5.5)
  - A steel file (Hardness ~6.5)
  - Quartz (Hardness 7)
- **Observation:** The presence or absence of a scratch is observed. If the standard material scratches the **uvarovite**, the **uvarovite** is softer than the standard. If the **uvarovite** scratches the standard, it is harder.
- **Bracketing:** By systematically testing with materials of increasing hardness, the hardness of the **uvarovite** is bracketed between two points on the Mohs scale. For **uvarovite**, it will scratch a steel file but will be scratched by quartz.

## Specific Gravity Determination (Hydrostatic Method)

The specific gravity of a mineral is the ratio of its density to the density of water. The hydrostatic weighing method is a common and accurate technique for its determination.

Methodology:

- **Apparatus:** An analytical balance equipped with a suspension hook and a beaker of distilled water at a known temperature (typically 4°C).
- **Weight in Air ( $W_{\text{air}}$ ):** The **uvarovite** specimen is weighed in the air to determine its mass.
- **Weight in Water ( $W_{\text{water}}$ ):** The specimen is suspended by a thin thread and fully immersed in the beaker of distilled water without touching the sides or bottom. The weight of the submerged specimen is recorded.

- Calculation: The specific gravity (SG) is calculated using the formula:  $SG = W_{\text{air}} / (W_{\text{air}} - W_{\text{water}})$

## Refractive Index Determination (Immersion Method)

The immersion method, utilizing the Becke line phenomenon, is a standard technique for determining the refractive index of a mineral.

Methodology:

- Sample Preparation: Small fragments of **uvarovite** are crushed and placed on a microscope slide.
- Immersion Oils: A series of calibrated immersion oils with known refractive indices are used. A drop of an immersion oil is applied to the mineral fragments, and a cover slip is placed on top.
- Microscopic Observation: The slide is viewed under a petrographic microscope using plane-polarized light.
- Becke Line Test: The focus of the microscope is slightly raised (or the stage is lowered). A bright line, the Becke line, will appear to move into the medium with the higher refractive index.
- Matching: This process is repeated with different immersion oils until an oil is found where the Becke line is minimized or disappears, and the mineral fragments become nearly invisible. At this point, the refractive index of the mineral is equal to the refractive index of the immersion oil. For isotropic minerals like **uvarovite**, the refractive index will be the same in all orientations.

## Crystal Structure Determination (X-Ray Diffraction - XRD)

X-ray diffraction is a powerful non-destructive technique used to determine the crystal structure of a mineral.

Methodology:

- **Sample Preparation:** A small, representative sample of **uvarovite** is finely ground into a homogeneous powder. The powder is then mounted onto a sample holder.
- **Instrumentation:** A powder X-ray diffractometer is used. This instrument generates a monochromatic beam of X-rays that is directed at the powdered sample.
- **Data Collection:** The sample is rotated while being irradiated with X-rays. The diffracted X-rays are detected at various angles ( $2\theta$ ).
- **Data Analysis:** The resulting X-ray diffraction pattern is a plot of X-ray intensity versus the diffraction angle ( $2\theta$ ). The positions and intensities of the diffraction peaks are unique to the crystal structure of **uvarovite**.
- **Phase Identification:** The obtained diffraction pattern is compared to a database of known mineral patterns, such as the International Centre for Diffraction Data (ICDD) database, to confirm the identity of **uvarovite**. The lattice parameters of the isometric crystal system can also be calculated from the peak positions.

## Chemical Composition Determination (Electron Microprobe Analysis - EPMA)

Electron microprobe analysis is a quantitative, in-situ, non-destructive technique used to determine the elemental composition of a mineral at a microscopic scale.

Methodology:

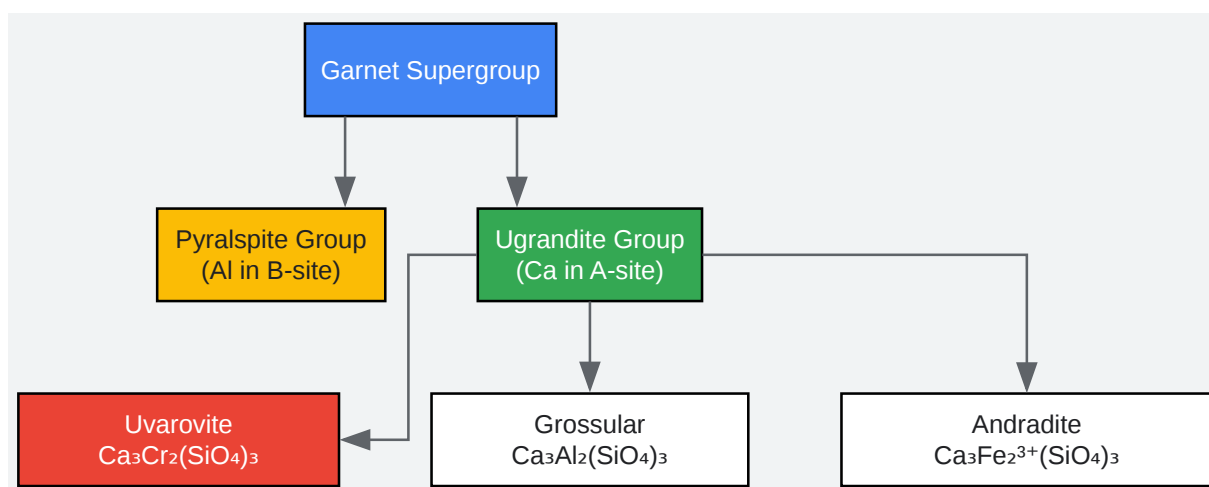
- **Sample Preparation:** A **uvarovite** crystal is mounted in an epoxy resin, and the surface is polished to a mirror finish. The sample is then coated with a thin layer of carbon to make it conductive.
- **Instrumentation:** An electron microprobe, which is a type of scanning electron microscope equipped with wavelength-dispersive X-ray spectrometers (WDS), is used.
- **Analysis:** A focused beam of high-energy electrons is directed onto the surface of the **uvarovite** sample. This causes the atoms in the sample to emit characteristic X-rays.

- **X-ray Detection and Quantification:** The WDS spectrometers are used to measure the wavelengths and intensities of the emitted X-rays. The intensity of the characteristic X-rays for each element is proportional to its concentration in the sample.
- **Data Correction:** The raw data is corrected for various matrix effects (ZAF correction: atomic number, absorption, and fluorescence) to yield accurate elemental concentrations of calcium, chromium, silicon, and any other elements present.

## Visualizations

### Uvarovite's Position within the Garnet Group

The following diagram illustrates the classification of **uvarovite** within the ugrandite series of the garnet mineral supergroup.

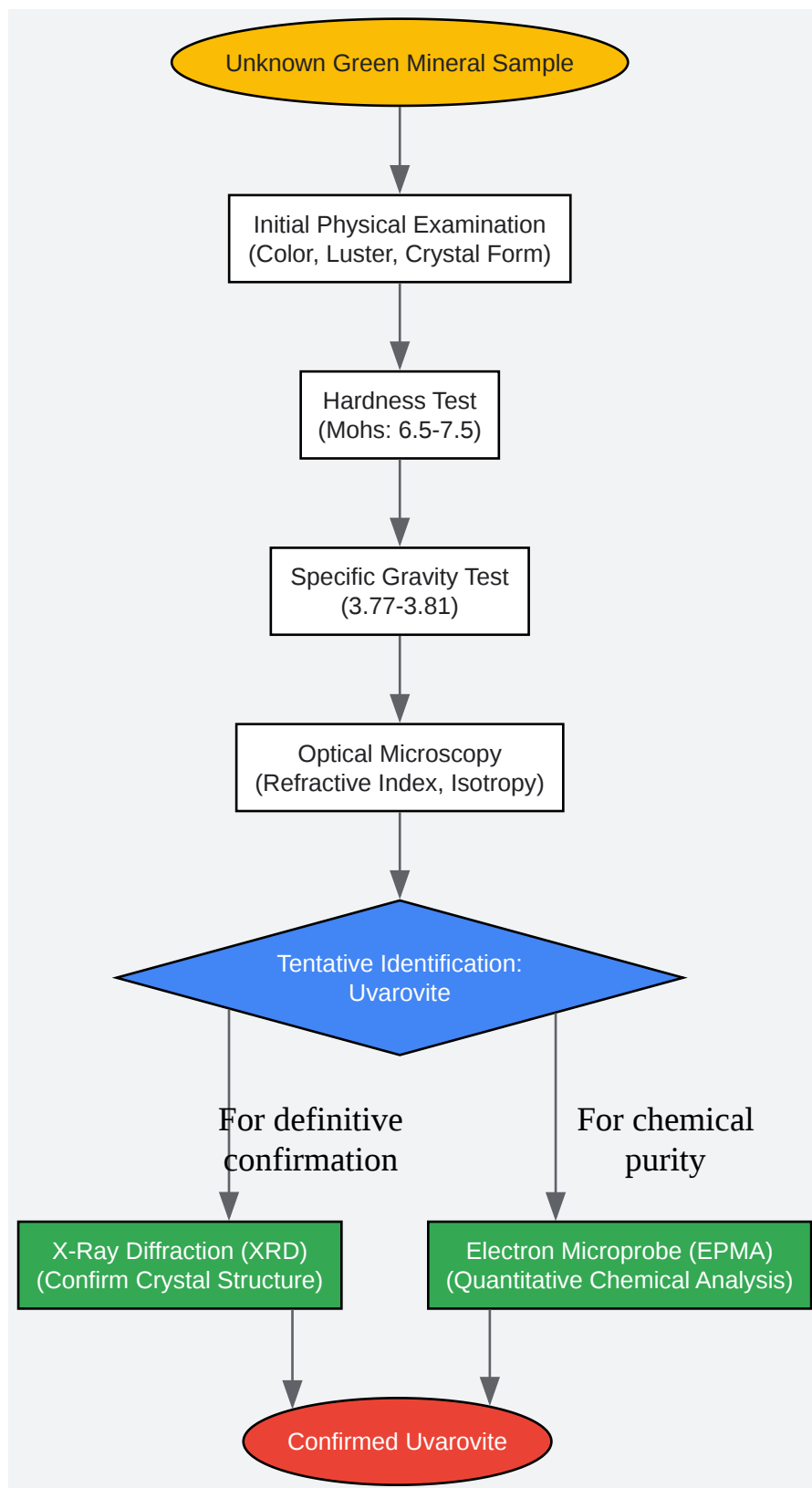


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Caption: Classification of **Uvarovite** within the Garnet Supergroup.

### Standard Workflow for Uvarovite Identification

The following diagram outlines a standard workflow for the identification and characterization of a potential **uvarovite** sample.



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